

Application Notes and Protocols: Preparation of PD150606 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PD150606 is a selective, cell-permeable, non-peptide inhibitor of calpain.[1][2] It targets the calcium-binding domains of both μ -calpain and m-calpain with K_i values of approximately 0.21 μ M and 0.37 μ M, respectively.[1] Due to its role in attenuating cellular injury and apoptosis, **PD150606** is a valuable tool in neuroprotection and apoptosis research.[1][2] Accurate preparation of a stock solution is the first critical step for in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for **PD150606**.[1][2][3]

Quantitative Data Summary

The following table summarizes the key quantitative data for **PD150606**.



Parameter	Value	References
Molecular Weight	306.12 g/mol	[1][2]
Solubility in DMSO	≥ 28 mg/mL (91.47 mM)	[1]
30.61 mg/mL (100 mM)		
Soluble to 100 mM		_
20 mg/mL (65.3 mM)	[3]	_
Storage of Stock Solution	-20°C for 1 month (protect from light)	[1]
-80°C for up to 6 months	[1]	

Experimental Protocol: Preparation of a 10 mM PD150606 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PD150606** in DMSO.

3.1. Materials and Equipment

- PD150606 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- (Optional) Sonicator

3.2. Procedure

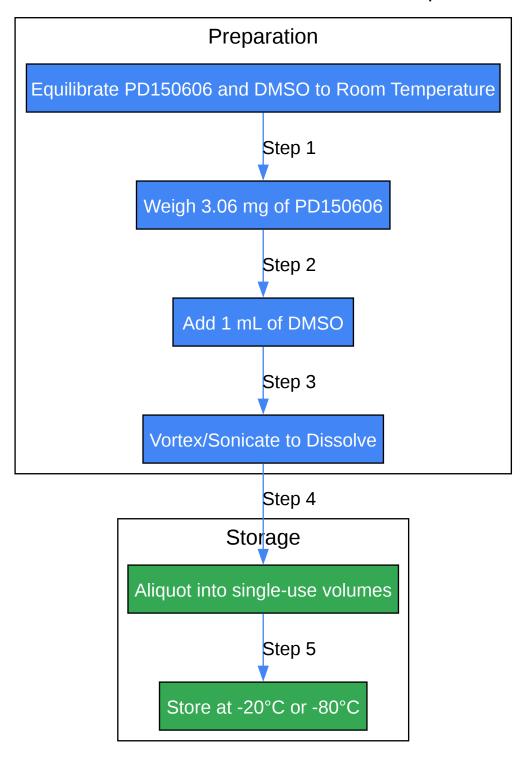


- Equilibrate Reagents: Allow the **PD150606** powder and DMSO to equilibrate to room temperature before opening to prevent condensation. It is recommended to use a new, unopened bottle of DMSO to avoid moisture contamination which can affect solubility.[4]
- Weigh PD150606: Accurately weigh the desired amount of PD150606 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.06 mg of PD150606.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol) Mass (mg) = 10 mmol/L x 0.001 L x 306.12 g/mol = 3.06 mg
- Dissolve in DMSO: Add the appropriate volume of DMSO to the vial containing the PD150606 powder. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution until the **PD150606** is completely dissolved. If necessary, brief sonication or gentle warming (e.g., in a 37°C water bath) can aid in dissolution.[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.[5] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Protect the solution from light.[1]

Visualization of Experimental Workflow



Workflow for PD150606 Stock Solution Preparation



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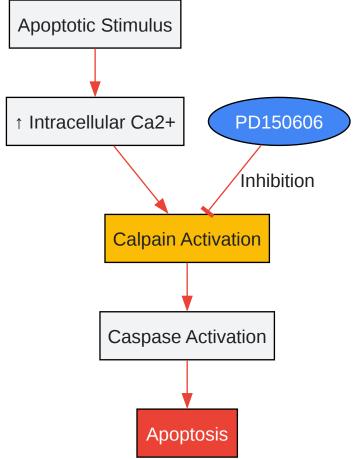


Caption: A flowchart illustrating the key steps for preparing a **PD150606** stock solution in DMSO.

Signaling Pathway Involving Calpain

PD150606 is an inhibitor of calpain, a calcium-dependent protease involved in numerous cellular processes, including apoptosis. The simplified diagram below illustrates a general apoptotic pathway where calpain can be involved.

Simplified Apoptotic Pathway Involving Calpain



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Caption: A diagram showing the inhibitory action of **PD150606** on calpain activation within an apoptotic signaling cascade.



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